Technical Support Center: Interpreting (Z)-MDL 105519 Binding Affinity Data

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*(Z)-MDL 105519*
CAS No.:	*161230-88-2*
Cat. No.:	*B1676107*

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on experiments involving **(Z)-MDL 105519**, correctly known as MDL 105,519. The information is presented in a question-and-answer format to directly address common issues and queries.

Frequently Asked Questions (FAQs)

Q1: What is MDL 105,519 and what is its primary mechanism of action?

MDL 105,519, or (E)-3-(2-phenyl-2-carboxyethenyl)-4,6-dichloro-1H-indole-2-carboxylic acid, is a potent and selective antagonist for the glycine binding site on the N-methyl-D-aspartate (NMDA) receptor.[1][2] It acts as a noncompetitive inhibitor of NMDA receptor-mediated responses.[1] The binding of MDL 105,519 to the GluN1 subunit of the NMDA receptor prevents the channel opening, thereby inhibiting ion flow.[2][3]

Q2: What are the reported binding affinity values for MDL 105,519?

The binding affinity of [3H]MDL 105,519 has been determined in various experimental systems. A summary of these findings is presented below.

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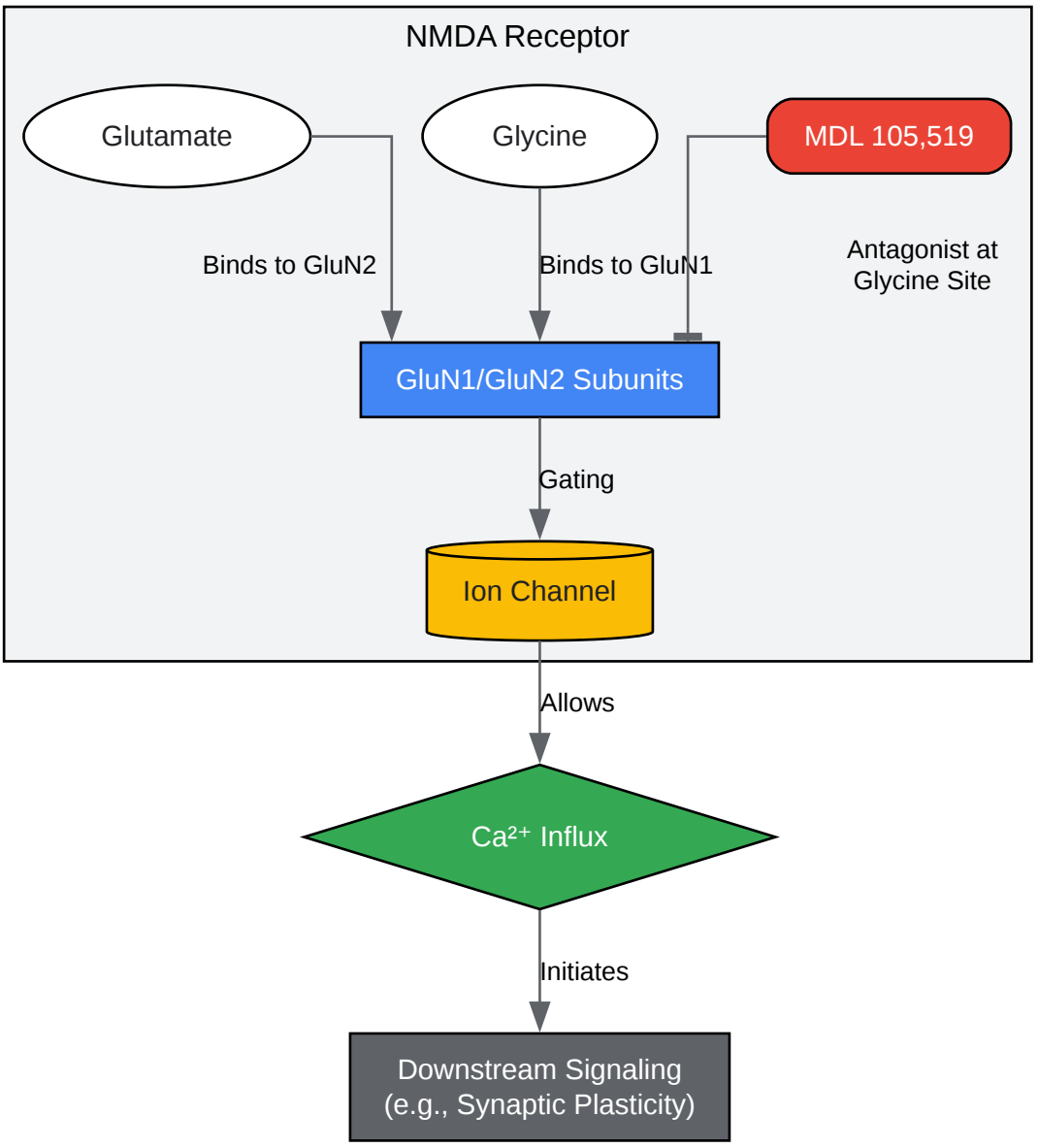
Data Presentation: Binding Affinity of [3H]MDL 105,519

Biological System	Receptor Subunit(s)	Dissociation Constant (Kd)	Reference
Rat Brain Membranes	Native NMDA Receptors	3.77 nM	[1]
Rodent Forebrain	Native NMDA Receptors	2.5 nM	[3]
Pig Cortical Brain Membranes	Native NMDA Receptors	3.73 ± 0.43 nM	[4]
HEK 293 Cells	Recombinant NR1-1a/NR2A	3 nM	[3]
CHO-K1 Cells	Recombinant Homomeric NR1a	1.8 nM	[2]

Q3: How does MDL 105,519 binding affect the NMDA receptor signaling pathway?

MDL 105,519, by acting as an antagonist at the glycine co-agonist site on the GluN1 subunit, prevents the conformational changes required for the NMDA receptor channel to open. This blockage inhibits the influx of calcium ions (Ca2+), a critical step in the downstream signaling cascade that can lead to synaptic plasticity or, in cases of overactivation, excitotoxicity.

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NMDA Receptor Signaling Pathway and MDL 105,519 Inhibition.

Experimental Protocols

Q4: What is a standard protocol for a competitive radioligand binding assay using [3H]MDL 105,519?

This protocol outlines the steps for determining the binding affinity of a test compound for the NMDA receptor glycine site by measuring its ability to displace [3H]MDL 105,519.

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Materials:

- Membrane Preparation: Rat cortical membranes or cells expressing NMDA receptors.
- Radioligand: [3H]MDL 105,519.
- Assay Buffer: 50 mM Tris-HCl, pH 7.4.
- Wash Buffer: Ice-cold 50 mM Tris-HCl, pH 7.4.
- Non-specific Binding Control: A high concentration of a known glycine site ligand (e.g., 1 mM glycine).
- Test Compound: Serial dilutions of the compound of interest.
- 96-well plates, glass fiber filters, cell harvester, scintillation vials, and liquid scintillation counter.

Procedure:

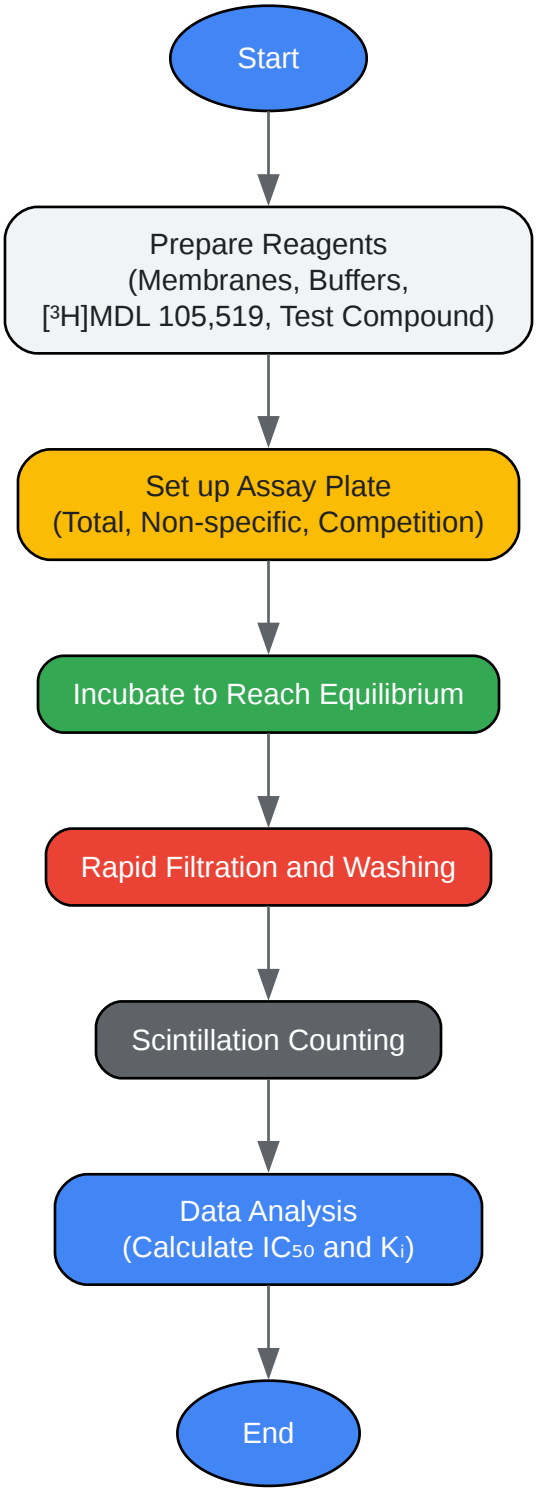
- Membrane Preparation:
  - Homogenize tissue or cells in ice-cold assay buffer.
  - Centrifuge at 1,000 x g for 10 minutes at 4°C to remove nuclei and debris.
  - Centrifuge the supernatant at 40,000 x g for 20 minutes at 4°C to pellet the membranes.
  - Wash the pellet by resuspending in fresh assay buffer and repeating the high-speed centrifugation.
  - Resuspend the final pellet in assay buffer and determine the protein concentration.
- Assay Setup (in triplicate):
  - Total Binding: Add assay buffer, [3H]MDL 105,519 (at a concentration near its Kd), and membrane preparation to the wells.

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- Non-specific Binding: Add the non-specific binding control, [3H]MDL 105,519, and membrane preparation.
- Competition: Add serial dilutions of the test compound, [3H]MDL 105,519, and membrane preparation.

- Incubation: Incubate the plate at room temperature (e.g., 25°C) for 60 minutes with gentle agitation to reach equilibrium.
- Filtration: Rapidly terminate the incubation by filtering the contents of each well through glass fiber filters using a cell harvester. Wash the filters multiple times with ice-cold wash buffer to remove unbound radioligand.
- Quantification: Place the filters in scintillation vials, add scintillation fluid, and measure the radioactivity using a liquid scintillation counter.
- Data Analysis:
  - Calculate specific binding by subtracting non-specific binding from total binding.
  - Plot the percentage of specific binding against the log concentration of the test compound.
  - Determine the IC50 value (the concentration of the test compound that inhibits 50% of specific binding) using non-linear regression.
  - Calculate the inhibitory constant (Ki) using the Cheng-Prusoff equation: Ki = IC50 / (1 + [L]/Kd), where [L] is the concentration of the radioligand and Kd is its dissociation constant.

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Experimental Workflow for a Competitive Binding Assay.

Troubleshooting Guides

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Q5: I am observing high non-specific binding in my assay. What are the potential causes and solutions?

High non-specific binding can obscure the specific binding signal. Here are common causes and troubleshooting steps.

- Issue: Radioligand Properties
  - Cause: The radioligand may be sticking to non-receptor components like filters or plasticware.
  - Solution: Pre-soak filters in a solution like 0.5% polyethyleneimine (PEI). Consider adding a small amount of a detergent (e.g., 0.1% BSA) to the assay buffer.
- Issue: Insufficient Washing
  - Cause: Unbound radioligand is not being effectively removed.
  - Solution: Increase the number of washes or the volume of ice-cold wash buffer during the filtration step.
- Issue: Radioligand Concentration Too High
  - Cause: Using a radioligand concentration significantly above its Kd can increase non-specific binding.
  - Solution: Use a radioligand concentration at or below the Kd value for competition assays.

Q6: My results are highly variable between experiments. What should I check?

Variability can arise from several factors throughout the experimental process.

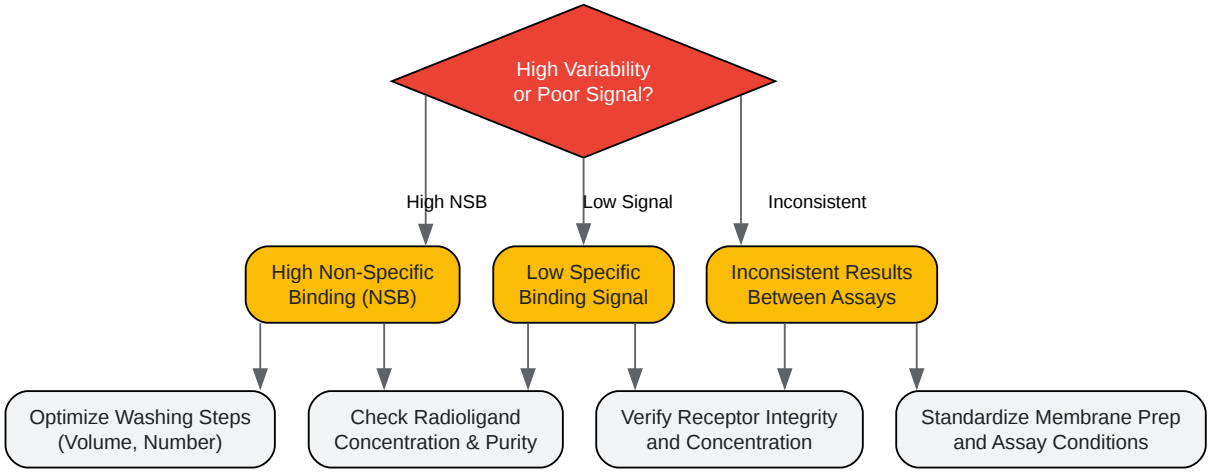
- Issue: Inconsistent Membrane Preparation
  - Cause: Differences in tissue dissection, homogenization, or storage can lead to variations in receptor concentration and integrity.

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- Solution: Prepare a large batch of membranes, aliquot, and store at -80°C to ensure consistency across multiple experiments. Always thaw on ice.

- Issue: Pipetting Errors
  - Cause: Small volume additions, especially of concentrated compounds, can be a significant source of error.
  - Solution: Use calibrated pipettes and ensure proper technique. Prepare intermediate dilutions to avoid pipetting very small volumes.

- Issue: Incubation Time and Temperature
  - Cause: Failure to reach equilibrium or temperature fluctuations can affect binding.
  - Solution: Ensure the incubation time is sufficient for the binding to reach a steady state. Use a temperature-controlled incubator or water bath.



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Troubleshooting Logic for Common Binding Assay Issues.

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- 3. [3H]MDL 105,519 binds with equal high affinity to both assembled and unassembled NR1 subunits of the NMDA receptor - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Characterisation of the binding of [3H]MDL 105,519, a radiolabelled antagonist for the N-methyl-D-aspartate-associated glycine site, to pig cortical brain membranes - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technical Support Center: Interpreting (Z)-MDL 105519 Binding Affinity Data]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1676107/docs#technical-support-center-interpreting-z-mdl-105519-binding-affinity-data]

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